

1-Naphthyl benzoate melting point and boiling point

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Compound of Interest

Compound Name: 1-Naphthyl benzoate

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An In-Depth Technical Guide to the Physicochemical Properties of 1-Naphthyl Benzoate

This technical guide provides a comprehensive overview of the melting and boiling points of **1-Naphthyl benzoate**, including detailed experimental protocols for their determination. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Physicochemical Data of 1-Naphthyl Benzoate

1-Naphthyl benzoate, with the chemical formula $C_{17}H_{12}O_2$, is an aromatic ester.^{[1][2]} Its physical properties, specifically its melting and boiling points, are critical for its identification, purification, and application in various synthetic and analytical procedures.

Quantitative Data Summary

The experimentally determined and estimated physical properties of **1-Naphthyl benzoate** are summarized in the table below for quick reference.

Property	Value	Notes
Melting Point	55.85°C	
Boiling Point	351.35°C	Rough Estimate
Molecular Weight	248.28 g/mol	[1]
CAS Number	607-55-6	[2]

Experimental Protocols for Determination of Physical Properties

Accurate determination of melting and boiling points is fundamental in chemical analysis for substance identification and purity assessment.[3]

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For pure crystalline solids, this transition occurs over a very narrow temperature range. The presence of impurities typically causes a depression and broadening of the melting point range. [3][4]

Methodology: Capillary Method

This protocol outlines the standard procedure using a melting point apparatus like a DigiMelt or a Thiele tube.

- **Sample Preparation:** A small quantity of finely powdered, dry **1-Naphthyl benzoate** is packed into a capillary tube, which is sealed at one end.[4]
- **Packing the Sample:** The open end of the capillary tube is pressed into the sample. The tube is then inverted and tapped gently on a hard surface to compact the solid at the bottom of the tube to a height of 5-10 mm.[4]
- **Apparatus Setup:**

- Thiele Tube: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. The assembly is then placed in a Thiele tube containing a high-boiling liquid like paraffin oil.[5]
- Digital Apparatus (e.g., DigiMelt): The prepared capillary tube is inserted into the heating block of the apparatus.[3]
- Heating and Observation: The apparatus is heated gently. A rapid heating rate can be used initially, but the rate should be slowed to approximately 2°C per minute when the temperature is about 15-20°C below the expected melting point.[3]
- Data Recording: Two temperatures are recorded:
 - The temperature at which the first drop of liquid becomes visible.
 - The temperature at which the entire sample has completely melted into a clear liquid. This range is the melting point of the sample.

Caption: Experimental workflow for melting point determination.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4][5] The presence of non-volatile impurities will typically elevate the boiling point.

Methodology: Thiele Tube Method

- Sample Preparation: Approximately 2-3 mL of **1-Naphthyl benzoate** (in its liquid state) is placed into a small, clean, dry test tube. A couple of boiling chips are added to ensure smooth boiling.[4]
- Apparatus Setup:
 - A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
 - The test tube is securely fastened to a thermometer. The liquid level should be below the water or oil level in the heating bath.[4]

- This assembly is then clamped and lowered into a Thiele tube filled with a suitable heating liquid (e.g., paraffin oil).
- Heating and Observation:
 - The Thiele tube is heated gently at its side arm.[5]
 - As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles.
 - When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- Data Recording: The heat source is removed, and the liquid is allowed to cool slowly. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[5]

Caption: Experimental workflow for boiling point determination.

Synthesis and Research Context

1-Naphthyl benzoate is typically synthesized through the esterification of 1-naphthol with benzoic acid or its derivatives, such as benzoyl chloride.[6] Its properties are often compared with its isomer, 2-Naphthyl benzoate, to study how the position of the ester linkage on the naphthalene ring affects reactivity and photophysical behavior.[6] The study of such compounds is significant in organic synthesis, where they can serve as intermediates for dyes and potential pharmaceutical agents, and in mechanistic studies of photochemical reactions like the photo-Fries rearrangement.[6]

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